

An In-depth Technical Guide to the Physical Properties of Cyclodecanol and Cyclododecanol

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Compound of Interest

Compound Name: Cyclodecanol

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This technical guide provides a comprehensive overview of the key physical properties of **cyclodecanol** and cyclododecanol, with a primary focus on their melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Introduction

Cycloalkanols are important intermediates in organic synthesis and find applications in various industries, including pharmaceuticals and fragrances. Understanding their physical properties is crucial for their handling, purification, and application. This guide distinguishes between **cyclodecanol** (a 10-carbon ring alcohol) and cyclododecanol (a 12-carbon ring alcohol) and presents their physical data in a structured format.

Physical Properties

The physical properties of **cyclodecanol** and cyclododecanol are summarized below. Cyclododecanol, in particular, is a white crystalline solid at room temperature.^{[1][2]}

Data Presentation

The quantitative physical data for both compounds are presented in the tables below for clear comparison.

Table 1: Physical Properties of Cyclododecanol (CAS: 1724-39-6)

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₄ O	[2][3]
Molecular Weight	184.32 g/mol	[1][2]
Melting Point	76 - 79 °C	[1]
Boiling Point	273 - 278 °C	[1][4]
Appearance	White crystalline solid	[1][2]
Solubility in Water	Limited	[3]
Solubility in Organic Solvents	Soluble in ethanol and ether	[3]

Table 2: Physical Properties of **Cyclodecanol** (CAS: 1502-05-2)

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀ O	[5][6][7]
Molecular Weight	156.27 g/mol	[5]
Melting Point	40.5 °C	[5][6]
Boiling Point	~241 - 244 °C	[5][6][7]
Appearance	Colorless, waxy solid	[5]
Density	~0.96 g/cm ³	[5]
Flash Point	100.1 °C	[5][6][7]

Experimental Protocols

The following sections detail standard laboratory procedures for determining the melting and boiling points of organic compounds like **cyclodecanol** and cyclododecanol.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A pure crystalline solid typically has a sharp melting point range of 0.5-1°C.[8] Impurities

tend to lower and broaden the melting point range.[8]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of the organic compound
- Mortar and pestle (optional, for powdering the sample)
- Heating bath fluid (e.g., mineral oil or silicone oil for Thiele tube)

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline sample is placed on a clean, dry surface. The open end of a capillary tube is pushed into the sample, and the tube is tapped gently to pack the solid into the sealed end. The sample height should be 2-3 mm.[9]
- **Apparatus Setup (Mel-Temp):** The capillary tube is inserted into the sample holder of the melting point apparatus. The heating rate is adjusted.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer with a rubber band or thread. The thermometer and attached capillary tube are then inserted into the Thiele tube containing a heating oil, ensuring the sample is level with the thermometer bulb.
- **Heating:** The sample is heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[8]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[10]

Boiling Point Determination (Micro Boiling Point Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus and Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block or oil bath)
- Liquid sample

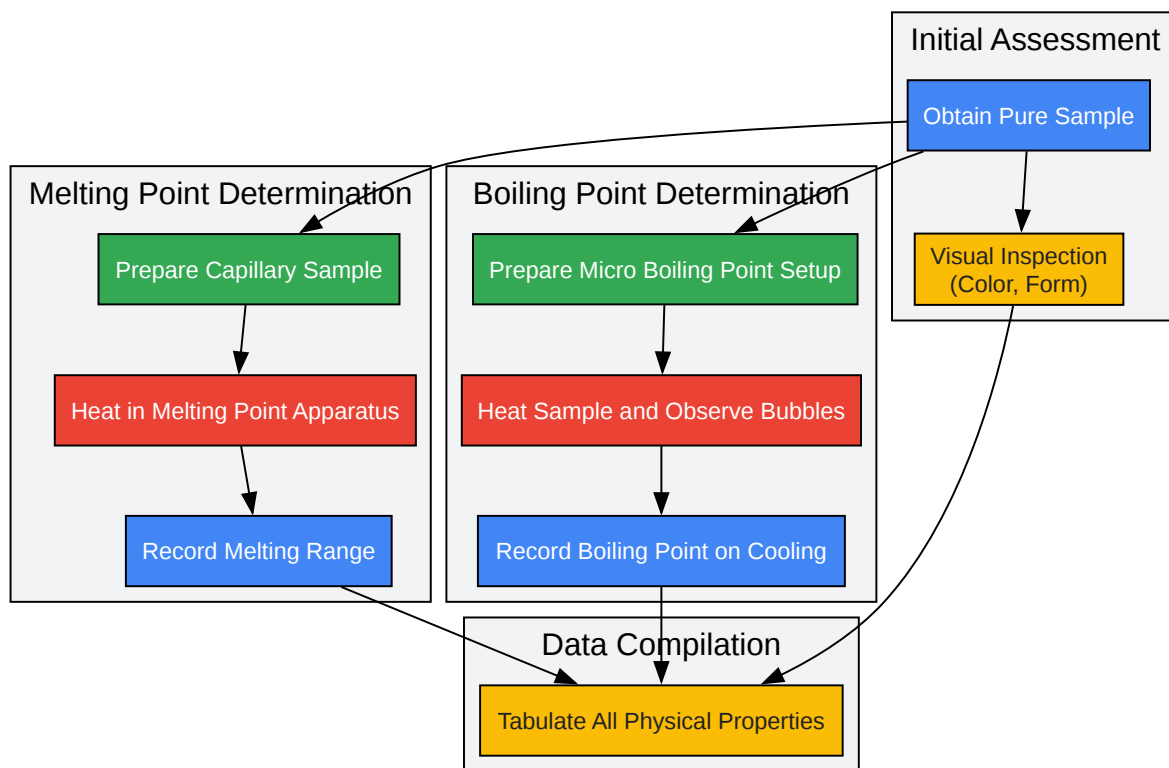
Procedure:

- **Sample Preparation:** A small amount of the liquid sample (a few milliliters) is placed into a small test tube.[\[11\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- **Heating:** The test tube is gently heated. As the liquid heats up, a stream of bubbles will emerge from the open end of the capillary tube.[\[12\]](#)
- **Observation:** The heating is stopped, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[\[12\]](#)[\[13\]](#) This is the point where the vapor pressure of the liquid equals the external pressure.

Visualization of Experimental Workflow

The logical workflow for determining the key physical properties of a cyclic alcohol is depicted in the following diagram.

Workflow for Physical Property Determination of a Cyclic Alcohol



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